

Technical Guide: Safe Handling & SDS Interpretation for Chloroquinoline Aldehydes

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Compound of Interest

Compound Name: 2-chloroquinoline-8-carbaldehyde
CAS No.: 1352442-93-3
Cat. No.: B6227444

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Executive Summary & Chemical Context

Chloroquinoline aldehydes are high-value heterocyclic intermediates. Their dual functionality—the electrophilic aldehyde handle and the pharmacophore-rich chloroquinoline core—makes them indispensable in drug discovery (Povarov reactions, hydrazone formation). However, this same reactivity dictates their hazard profile: they are mucous membrane irritants, potential sensitizers, and susceptible to oxidative degradation.

Target Compound Class:

- Core Scaffold: Quinoline (Benzopyridine)
- Key Substituents: Chlorine (typically pos. 2, 6, or 7) + Formyl group (-CHO).
- Representative CAS: 73568-25-9 (2-Chloro-3-quinolinecarboxaldehyde).^{[1][2][3]}

Chemical Hazard Profile (GHS & Toxicological Logic)

Unlike generic SDS documents, this section correlates the chemical structure to the biological hazard.

GHS Classification & Hazard Statements

Most chloroquinoline aldehydes fall under Category 2 Irritants and Category 3 STOT (Single Target Organ Toxicity).

Hazard Class	Category	H-Code	Hazard Statement	Structural Cause
Acute Toxicity (Oral)	4	H302	Harmful if swallowed	Quinoline alkaloids often exhibit moderate oral toxicity due to DNA intercalation potential.
Skin Irritation	2	H315	Causes skin irritation	Aldehyde group reactivity with skin proteins (Schiff base formation).
Eye Irritation	2A	H319	Causes serious eye irritation	High electrophilicity of the formyl group damages corneal epithelium.
STOT - SE	3	H335	May cause respiratory irritation	Inhalation of fine crystalline dust irritates the upper respiratory tract.

Structure-Activity Toxicity Insights

- **The Aldehyde Factor:** Aldehydes are known sensitizers. While not always explicitly labeled as H317 (Skin Sensitizer) on preliminary SDSs due to lack of data, researchers should treat them as potential contact allergens.
- **The Halogen Effect:** The chlorine atom increases lipophilicity (LogP), enhancing the compound's ability to penetrate the stratum corneum (outer skin layer). This makes dermal exposure more dangerous than with non-halogenated analogs.
- **Genotoxicity:** Quinoline derivatives can be mutagenic.[4] The planar structure allows DNA intercalation. Handle as a suspected mutagen until Ames test data proves otherwise.

Risk Management & Engineering Controls

Personal Protective Equipment (PPE) Matrix

Standard latex gloves provide insufficient protection against aldehydes and halogenated aromatics.

- **Hand Protection:**
 - **Standard Handling:** Nitrile Rubber (minimum thickness 0.11 mm).
 - **Solutions/Spills:** Double Gloving (Nitrile over Nitrile) or Laminate Film (Silver Shield) if dissolved in penetrating solvents like DCM or DMF.
 - **Reasoning:** Aldehydes can permeate latex; halogenated solvents (often used with these compounds) degrade latex rapidly.
- **Respiratory Protection:**
 - Work must be performed in a Class II Fume Hood.
 - If weighing outside a hood (not recommended) or cleaning spills: N95 (US) or P2 (EU) particulate respirator.

Storage & Stability (The "Hidden" Hazard)

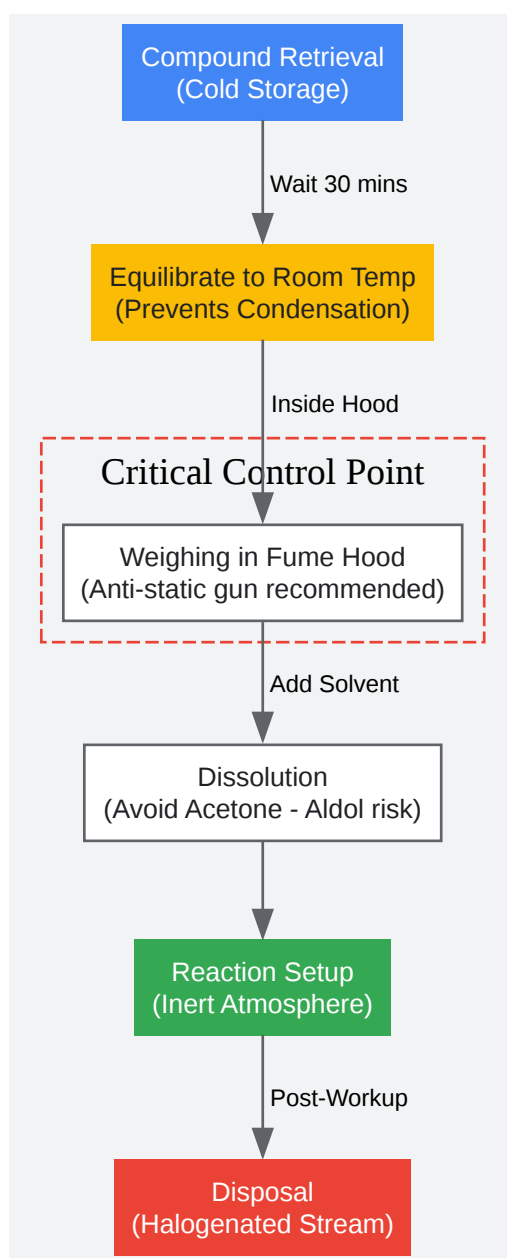
Chloroquinoline aldehydes are prone to autoxidation, converting the aldehyde (-CHO) to the corresponding carboxylic acid (-COOH).

- Protocol: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C.
- Indicator: A change from off-white/yellow crystals to a darker color or the formation of a white crust often indicates acid formation.

Operational Protocols

Safe Handling Workflow

This workflow ensures containment from storage to reaction.

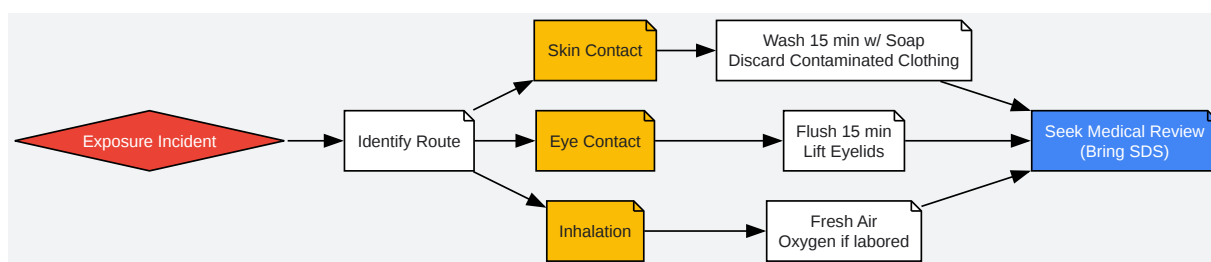


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Figure 1: Safe handling workflow emphasizing temperature equilibration to prevent hydrolysis and containment during weighing.

Emergency Response: Exposure Logic

If exposure occurs, immediate action minimizes tissue damage.



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Figure 2: Decision tree for emergency response following exposure to chloroquinoline aldehydes.

Waste Disposal & Deactivation^{[5][6][7][8]}

Proper disposal is critical due to the halogen content and biological activity.

- Categorization:
 - Halogenated Organic Waste: Due to the Chlorine atom. Do not mix with general non-halogenated solvents (like acetone/methanol) if your facility separates them, as this increases incineration costs.
- Deactivation (Spill Cleanup):
 - Small Spills (Solid): Do not dry sweep (dust hazard). Cover with wet paper towels (water/detergent), pick up, and place in a sealed hazardous waste bag.

- Chemical Deactivation: For large residues, treat with Sodium Bisulfite (NaHSO_3) solution. The bisulfite forms a water-soluble adduct with the aldehyde, reducing volatility and reactivity before disposal.
- Prohibited Actions:
 - Never dispose of down the drain (aquatic toxicity of quinolines).
 - Do not mix with strong oxidizers (e.g., nitric acid) in waste drums—risk of exothermic reaction.

References

- PubChem. (n.d.). 2-Chloro-3-quinolinecarboxaldehyde (Compound).[1][3] National Library of Medicine. Retrieved from [\[Link\]](#)
- ECHA (European Chemicals Agency). (n.d.). C&L Inventory: Quinoline derivatives. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1000). Retrieved from [\[Link\]](#)

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Sources

- [1. 2-Chloro-3-quinolinecarboxaldehyde 98 73568-25-9 \[sigmaaldrich.com\]](#)
- [2. 2-Chloroquinoline-3-carboxaldehyde, 98% 1 g | Buy Online | Thermo Scientific Chemicals \[thermofisher.com\]](#)
- [3. 2-Chloro-3-quinolinecarboxaldehyde | 73568-25-9 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
- [4. fishersci.com \[fishersci.com\]](#)

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